An In-Depth Technical Guide to p-Hydroxybenzalacetone: Synthesis, Characterization, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*p-Hydroxybenzalacetone*
CAS No.:	*22214-30-8*
Cat. No.:	*B7775436*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

p-Hydroxybenzalacetone, a phenolic compound belonging to the chalcone family, is a molecule of significant interest in synthetic chemistry and drug discovery. This comprehensive technical guide provides an in-depth exploration of its fundamental chemical identifiers, physicochemical properties, and safety considerations. Furthermore, this document details a robust, field-proven protocol for its synthesis via Claisen-Schmidt condensation and subsequent purification. A thorough analytical characterization, including theoretical discussions of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, is presented to ensure unambiguous identification and quality control. This guide is intended to serve as a critical resource for researchers and professionals engaged in the synthesis, manipulation, and application of this versatile chemical entity.

Core Chemical Identity

© 2026 BenchChem. All rights reserved.

p-Hydroxybenzalacetone, systematically named (E)-4-(4-hydroxyphenyl)but-3-en-2-one, is a well-characterized organic compound. Its unique structure, featuring a hydroxylated phenyl group conjugated to an α,β-unsaturated ketone, underpins its chemical reactivity and biological activity.

Identifier	Value	Source(s)
CAS Number	3160-35-8	[1][2][3][4][5]
IUPAC Name	(E)-4-(4-hydroxyphenyl)but-3-en-2-one	[1][2]
Chemical Formula	$C_{10}H_{10}O_2$	[1][6][7]
Molecular Weight	162.19 g/mol	[1][5][7]
Canonical SMILES	CC(=O)C=CC1=CC=C(C=C1)O	[1][6][8]
InChI Key	OCNIKEFATSKIBE-NSCUHMNNSA-N	[1][7][8]

Physicochemical and Safety Profile

A thorough understanding of the physicochemical properties and safety hazards of **p-hydroxybenzalacetone** is paramount for its effective and safe handling in a laboratory setting.

Physicochemical Properties

Property	Value	Source(s)
Appearance	Yellow crystalline powder/solid	[5][9]
Melting Point	104-111 °C	[5][6][10]
Boiling Point	318.1 ± 17.0 °C (Predicted)	[5]
Solubility	Soluble in methanol. Optimally soluble in aqueous solvents.	[5][6]
pKa	9.88 ± 0.26 (Predicted)	[5]

© 2026 BenchChem. All rights reserved.

Safety and Handling

p-Hydroxybenzalacetone is classified as a hazardous substance and requires careful handling in a well-ventilated laboratory environment.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

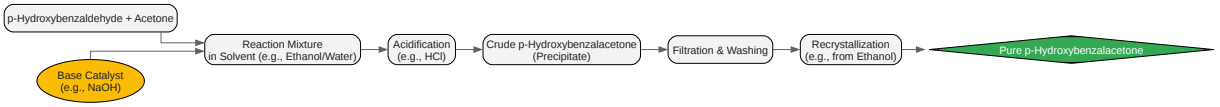
Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this compound.[11]

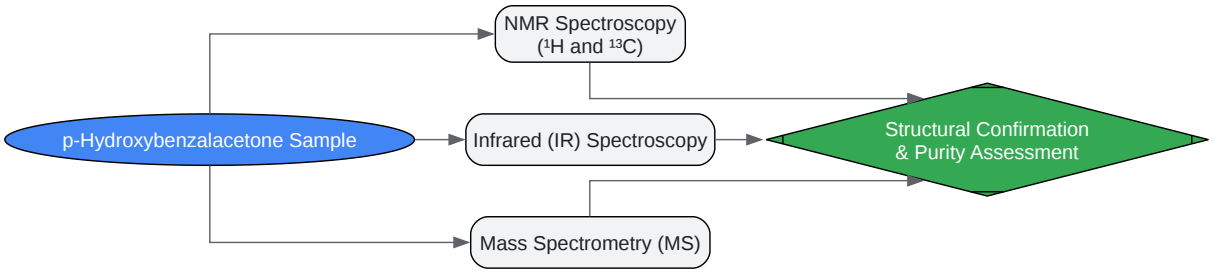
Synthesis and Purification: A Validated Protocol

The most common and reliable method for the synthesis of **p-hydroxybenzalacetone** is the Claisen-Schmidt condensation, a type of crossed aldol condensation, between p-hydroxybenzaldehyde and acetone.[1] This reaction is typically base-catalyzed.

Claisen-Schmidt Condensation Workflow

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. p-Hydroxybenzalacetone | High-Purity Research Compound [benchchem.com]
- 2. p-Hydroxybenzalacetone | C10H10O2 | CID 796857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ijpsjournal.com [ijpsjournal.com]
- 4. fishersci.com [fishersci.com]
- 5. Organic Syntheses Procedure [orgsyn.org]

© 2026 BenchChem. All rights reserved.

- 6. p-Hydroxybenzalacetone|High Purity [benchchem.com]
- 7. 3160-35-8 CAS MSDS (4-Hydroxybenzylideneacetone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. CN101544552B - Method for synthesizing p- hydroxyphenylacetone - Google Patents [patents.google.com]
- 9. 4-Hydroxybenzylideneacetone | 3160-35-8 [chemicalbook.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. echemi.com [echemi.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide to p-Hydroxybenzalacetone: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7775436/docs#an-in-depth-technical-guide-to-p-hydroxybenzalacetone-synthesis-characterization-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.